Spectroscopic data of 5-Cyclopropyl-5-oxovaleric acid (NMR, IR, MS)

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Compound of Interest

Compound Name:	*5-Cyclopropyl-5-oxovaleric acid*
CAS No.:	*898766-87-5*
Cat. No.:	*B1293228*

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An In-depth Technical Guide to the Spectroscopic Profile of **5-Cyclopropyl-5-oxovaleric acid**

Authored by a Senior Application Scientist

This document provides a comprehensive analysis of the expected spectroscopic data for **5-Cyclopropyl-5-oxovaleric acid**. As a molecule of interest in synthetic chemistry and drug development, a thorough understanding of its structural characteristics is paramount for quality control, reaction monitoring, and regulatory compliance. This guide is structured to provide researchers, scientists, and drug development professionals with a predictive but scientifically grounded interpretation of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound.

While a complete, experimentally verified dataset for **5-Cyclopropyl-5-oxovaleric acid** is not readily available in public databases, this guide synthesizes data from analogous structures and established spectroscopic principles to construct a reliable predictive profile. This approach demonstrates how foundational scientific knowledge can be leveraged to anticipate the spectral features of a novel compound.

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Molecular Structure and Functional Group Analysis

5-Cyclopropyl-5-oxovaleric acid (Molecular Formula: $C_8H_{12}O_3$, Molecular Weight: 156.18 g/mol) incorporates three key functional groups that dictate its spectroscopic signature:

- A Cyclopropyl Ring: This strained three-membered ring has unique electronic properties that influence adjacent groups.
- A Ketone Carbonyl Group: Positioned between the cyclopropyl ring and the aliphatic chain.
- A Carboxylic Acid Group: A terminal functional group that is a source of an acidic proton and a second carbonyl.

These features will give rise to distinct and identifiable signals in each spectroscopic technique.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The analysis is presented for both ^1H and ^{13}C NMR.

- Sample Preparation: Dissolve approximately 5-10 mg of **5-Cyclopropyl-5-oxovaleric acid** in 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube. The choice of $CDCl_3$ is common for small organic molecules of this polarity.
- Data Acquisition: Acquire spectra on a 400 MHz (or higher) spectrometer.
- ^1H NMR: Acquire a standard proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR: Acquire a proton-decoupled carbon spectrum. A DEPT-135 experiment can also be run to differentiate between CH, CH_2, and CH_3 signals.

The ^1H NMR spectrum is predicted to show five distinct sets of signals. The carboxylic acid proton (e) may be broad and is often exchangeable with D_2O.

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Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale & Expert Insights
a	0.90 - 1.15	Multiplet	4H	Cyclopropyl CH_2	Protons on three-membered rings are highly shielded due to the ring's magnetic anisotropy[1][2]. This results in a characteristic upfield shift, similar to that seen in cyclopropyl methyl ketone[3].
b	1.85 - 2.00	Multiplet	1H	Cyclopropyl CH	This methine proton is slightly deshielded compared to the cyclopropyl CH_2 protons due to its attachment to the carbon bearing the electron-withdrawing

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					carbonyl group.
c	2.05 - 2.20	Quintet	2H	-CH_2- (Position 3)	This methylene group is adjacent to two other CH_2 groups, leading to a complex splitting pattern that may approximate a quintet. Its chemical shift is typical for an aliphatic chain.
d	2.45 - 2.60	Triplet	2H	-CH_2- (Position 2)	These protons are alpha to the carboxylic acid carbonyl, causing a moderate downfield shift.
e	2.80 - 2.95	Triplet	2H	-CH_2- (Position 4)	These protons are alpha to the ketone carbonyl, which is strongly electron-

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					withdrawing, resulting in a significant downfield shift compared to other methylene protons in the chain.
f	10.0 - 12.0	Broad Singlet	1H	Carboxylic Acid OH	The chemical shift of carboxylic acid protons is highly variable and concentration-dependent due to hydrogen bonding[2]. It typically appears as a broad signal far downfield.

The proton-decoupled ^{13}C NMR spectrum is expected to show eight distinct signals, one for each unique carbon atom.

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Label	Predicted Chemical Shift (δ, ppm)	Assignment	Rationale & Expert Insights
1	~11.0	Cyclopropyl CH_2	The carbons of the cyclopropyl ring are significantly shielded, appearing at high field, a known characteristic of cyclopropyl systems[4].
2	~18.0	Cyclopropyl CH	This methine carbon is slightly deshielded relative to the CH_2 carbons of the ring.
3	~19.5	Aliphatic CH_2 (Position 3)	Standard chemical shift for a methylene carbon in an aliphatic chain.
4	~33.0	Aliphatic CH_2 (Position 2)	This carbon is alpha to the carboxylic acid, resulting in a downfield shift.
5	~37.0	Aliphatic CH_2 (Position 4)	This carbon is alpha to the ketone, which typically causes a more pronounced deshielding effect than a carboxylic acid carbon.
6	~178.0	Carboxylic Acid C=O	Carboxylic acid carbonyl carbons are highly deshielded and appear in a

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			characteristic region of the spectrum[5].
7	~209.0	Ketone C=O	Ketone carbonyl carbons are among the most deshielded signals in a ^{13}C NMR spectrum, typically appearing above 200 ppm[6]. The conjugation with the cyclopropyl ring may cause a slight shielding effect compared to a simple aliphatic ketone.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of their bonds.

- Sample Preparation: The spectrum can be acquired using a KBr pellet or by depositing a thin film of the compound from a volatile solvent (e.g., acetone) onto a salt plate (NaCl or KBr).
- Data Acquisition: Record the spectrum using an FTIR spectrometer over the range of 4000-400 cm^{-1}. A background spectrum of the empty sample holder (or pure KBr pellet) should be taken first.

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Wavenumber (cm^{-1})	Intensity	Assignment	Rationale & Expert Insights
2500-3300	Broad	O-H stretch (Carboxylic Acid)	This is a hallmark of a carboxylic acid, appearing as a very broad band due to extensive hydrogen bonding. It often overlaps with the C-H stretching bands.
2850-3050	Medium	C-H stretch (Aliphatic & Cyclopropyl)	These are the standard stretching vibrations for sp^3 hybridized C-H bonds.
~1715	Strong	C=O stretch (Ketone)	The stretching vibration for a saturated aliphatic ketone is very strong and sharp, typically appearing around 1715 cm^{-1}[6].
~1700	Strong	C=O stretch (Carboxylic Acid)	The carbonyl of the carboxylic acid also gives a strong, sharp absorption. In the solid state or as a neat liquid, dimerization through hydrogen bonding typically lowers this frequency to around 1700-1720 cm^{-1}[7].

Mass Spectrometry (MS)

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Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its structure.

- Ionization: Electron Ionization (EI) is a common technique for small, relatively volatile molecules.
- Analysis: The ionized sample is passed through a mass analyzer (e.g., a quadrupole) to separate the ions based on their mass-to-charge ratio (m/z).
- Detection: The abundance of each ion is recorded to generate the mass spectrum.

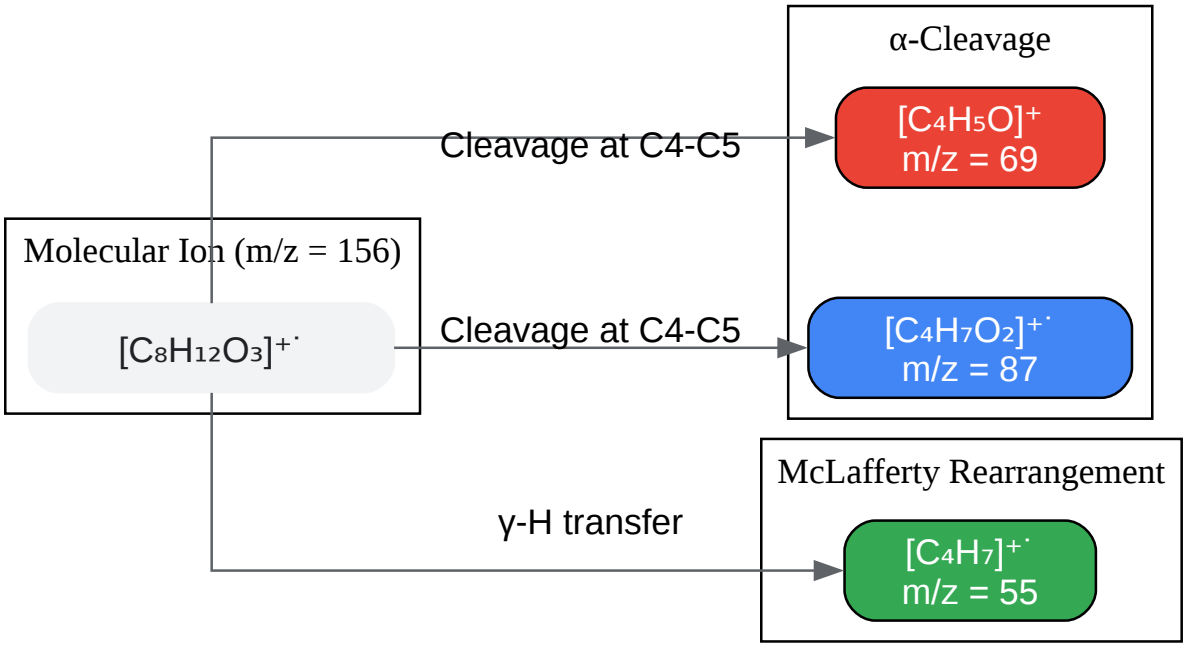
The molecular ion peak (M^+) is expected at m/z = 156. Key fragmentation pathways for ketones and carboxylic acids will likely dominate the spectrum.

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m/z Value	Proposed Fragment	Rationale & Expert Insights
156	$[C_8H_{12}O_3]^+$	The molecular ion peak. Its presence confirms the molecular weight of the compound.
111	$[M - COOH]^+$	Loss of the carboxyl group (45 Da) is a common fragmentation for carboxylic acids.
87	$[C_4H_7O_2]^+$	Alpha-cleavage between C4 and C5, retaining the charge on the carboxylic acid-containing fragment.
69	$[C_4H_5O]^+$	The cyclopropylcarbonyl cation, resulting from alpha-cleavage between C4 and C5. This is expected to be a prominent peak due to the stability of acylium ions.
55	$[C_4H_7]^+$	A potential fragment resulting from a McLafferty rearrangement, a characteristic fragmentation for ketones with a gamma-hydrogen[6].
41	$[C_3H_5]^+$	The cyclopropyl cation, a common fragment from cyclopropyl-containing compounds.

The following diagram illustrates the primary alpha-cleavage and McLafferty rearrangement pathways predicted for **5-Cyclopropyl-5-oxovaleric acid**.

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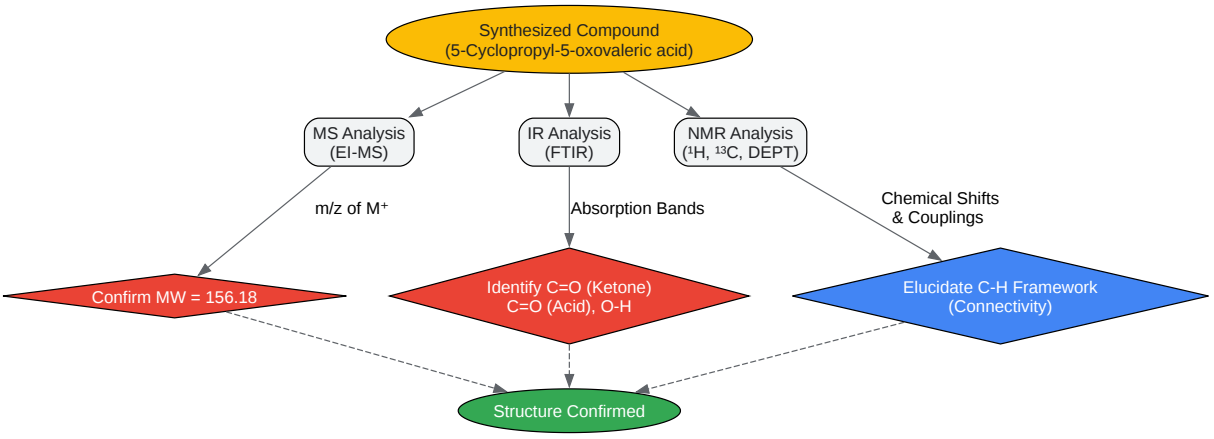
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Caption: Predicted major fragmentation pathways for **5-Cyclopropyl-5-oxovaleric acid** in EI-MS.

Integrated Spectroscopic Analysis Workflow

Confirming the structure of **5-Cyclopropyl-5-oxovaleric acid** requires a synergistic interpretation of all spectroscopic data. The following workflow illustrates this process.

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Caption: Integrated workflow for the structural elucidation of **5-Cyclopropyl-5-oxovaleric acid**.

Conclusion

This technical guide provides a detailed, predictive spectroscopic profile of **5-Cyclopropyl-5-oxovaleric acid** based on established chemical principles and data from analogous compounds. The ^{1}H and ^{13}C NMR spectra are expected to clearly resolve the aliphatic chain and the unique cyclopropyl moiety. The IR spectrum will be dominated by strong carbonyl absorptions from both the ketone and carboxylic acid functional groups, along with the characteristic broad O-H stretch. Finally, mass spectrometry will confirm the molecular weight and show predictable fragmentation patterns, including alpha-cleavage and a potential McLafferty rearrangement. Together, these techniques provide a robust and self-validating system for the structural confirmation of this molecule.

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